

Comparative Technical Analysis: Furan-2-acetyl chloride vs. 2-Acetylfuran

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Compound of Interest

Compound Name: *Furan-2-acetyl chloride*

CAS No.: *2745-27-9*

Cat. No.: *B8778755*

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Executive Summary

While **Furan-2-acetyl chloride** and 2-Acetylfuran share a furan core and acetyl-derived nomenclature, they represent distinct chemical entities with divergent reactivities and applications in medicinal chemistry.

- 2-Acetylfuran (CAS 1192-62-7) is a stable methyl ketone used primarily as a scaffold for further functionalization (e.g., oxidation to glyoxylic derivatives for cephalosporins) and as a flavoring agent.
- **Furan-2-acetyl chloride** (CAS 2745-27-9) is a highly reactive acyl chloride possessing a methylene spacer. It functions as a potent electrophile for installing the (furan-2-yl)acetyl moiety—a bioisostere of the phenylacetyl group—into peptides and peptidomimetics.

The critical distinction lies in the methylene bridge (-CH₂-): **Furan-2-acetyl chloride** has it; 2-Acetylfuran does not.

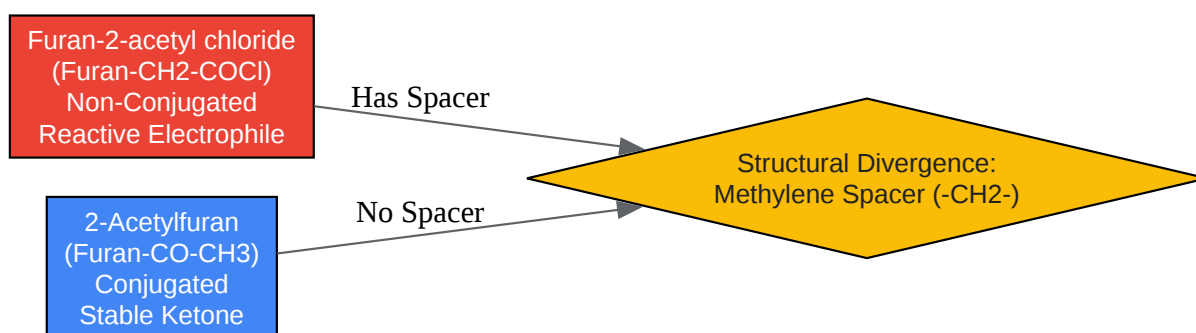
Structural & Electronic Analysis

The presence of the methylene spacer in **Furan-2-acetyl chloride** insulates the carbonyl group from the aromatic furan ring, altering the electronic character significantly compared to the conjugated system in 2-Acetylfuran.

Comparative Properties Table[1]

Feature	Furan-2-acetyl chloride	2-Acetylfuran
CAS Number	2745-27-9	1192-62-7
Structure	Furan-2-yl-CH ₂ -C(=O)Cl	Furan-2-yl-C(=O)CH ₃
Functional Group	Acyl Chloride (Acid Chloride)	Methyl Ketone
Electronic State	Non-conjugated Carbonyl (Inductive effect of Cl)	Conjugated Carbonyl (Resonance with Furan)
Reactivity	High (Moisture sensitive, potent electrophile)	Moderate (Stable, requires activation)
Physical State	Liquid / Low-melting solid (Corrosive)	Gold/Yellow Solid or Liquid (Sweet odor)
Boiling Point	~65-67°C (at reduced pressure)	168–169°C
Primary Role	Acylation Agent (Amide/Ester formation)	Building Block / Intermediate

Structural Visualization (Graphviz)



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Figure 1: Structural divergence highlighting the methylene spacer.

Synthetic Pathways[2][3]

The synthesis of these two compounds illustrates their fundamental chemical differences. 2-Acetylfuran is formed via electrophilic aromatic substitution on the furan ring, whereas **Furan-2-acetyl chloride** is derived from the corresponding carboxylic acid.

Synthesis of 2-Acetylfuran (Friedel-Crafts Acylation)

The industrial standard involves the Friedel-Crafts acylation of furan with acetic anhydride.[1][2][3] Due to the high reactivity of furan (acid-sensitive), mild Lewis acids (e.g., ZnCl_2 , BF_3) or solid acid catalysts (zeolites) are preferred over AlCl_3 to prevent polymerization [1, 2].

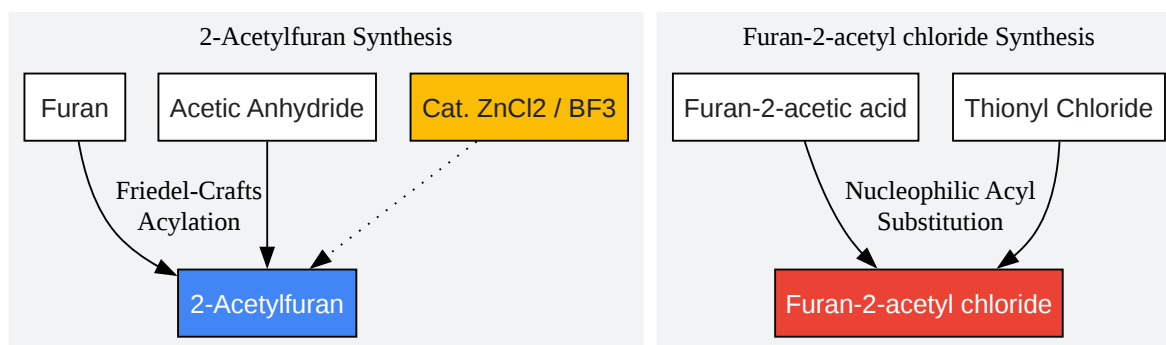
- Reagents: Furan, Acetic Anhydride.[2][3][4]
- Catalyst: ZnCl_2 or H_3PO_4 .
- Conditions: 0–25°C initially, then mild heating.
- Mechanism: Generation of an acylium ion (or complex) followed by electrophilic attack at the C2 position of furan.

Synthesis of Furan-2-acetyl chloride

This compound is synthesized by activating Furan-2-acetic acid. The acid itself is often prepared via hydrolysis of furan-2-acetonitrile (derived from furfuryl chloride) [3].

- Precursor: Furan-2-acetic acid.
- Reagent: Thionyl Chloride (SOCl_2) or Oxalyl Chloride.
- Conditions: Reflux (often neat or in DCM/Toluene) under inert atmosphere (Ar/N_2).
- Purification: Vacuum distillation (crucial to remove excess SOCl_2).

Synthesis Workflow Diagram



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Figure 2: Parallel synthetic pathways for the ketone (top) and acid chloride (bottom).

Reactivity Profiles & Mechanistic Insights

Furan-2-acetyl chloride: The Acylating Agent

This molecule functions as a "loaded spring." The chloride is a good leaving group, making the carbonyl carbon highly electrophilic.

- Primary Reaction: Nucleophilic Acyl Substitution.
- Mechanism: Addition-Elimination. Nucleophiles (Amines, Alcohols) attack the carbonyl; the tetrahedral intermediate collapses, expelling Cl⁻.
- Use Case: Rapid formation of Furan-2-acetamides (with amines) or esters. This is critical in combinatorial chemistry where high yield and fast kinetics are required.

2-Acetylfuran: The Scaffold

Here, the carbonyl is less electrophilic and conjugated.

- Primary Reactions:

- Oxidation: The acetyl group can be oxidized (e.g., with SeO_2 or NaNO_2) to form alpha-keto acids (glyoxylic derivatives).
- Condensation: Reaction with hydroxylamine yields oximes.
- Reduction: To 1-(furan-2-yl)ethanol.
- Use Case: A starting material that requires "activation" or transformation of the ketone functionality to build complexity.

Applications in Medicinal Chemistry

2-Acetylfuran in Antibiotics (Cefuroxime)

2-Acetylfuran is a key intermediate in the synthesis of Cefuroxime, a second-generation cephalosporin.^{[5][1]}

- Pathway: 2-Acetylfuran

Nitrosation/Oxidation

(Z)-2-methoxyimino-2-(furyl-2-yl)acetic acid

Coupling to 7-ACA core [4].

- Role: It provides the furan ring and the carbon backbone for the oxime side chain.

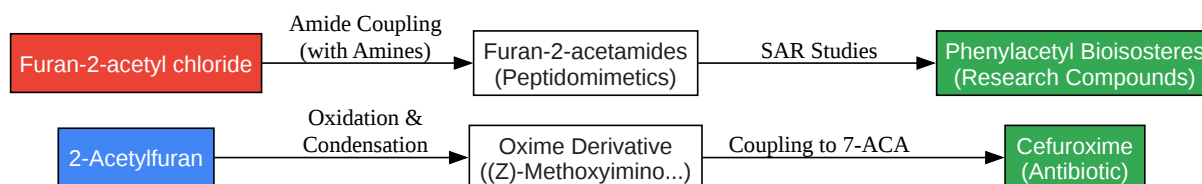
Furan-2-acetyl chloride in Peptidomimetics

Furan-2-acetyl chloride is used to install the (furan-2-yl)acetyl group.

- Bioisosterism: This group acts as a bioisostere for the Phenylacetyl group (found in Penicillin G). The furan ring is smaller and more polar than benzene, altering the solubility and metabolic profile of the drug.
- Workflow:
 - Dissolve amine (drug core) in DCM/DMF with non-nucleophilic base (DIPEA/TEA).
 - Add **Furan-2-acetyl chloride** dropwise at 0°C.

- Result: Amide bond formation with high efficiency.

Application Flowchart



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Figure 3: Divergent pharmaceutical applications.

Experimental Protocols

Protocol A: Amide Coupling using Furan-2-acetyl chloride

Validating the "Acylating Agent" role.

- Setup: Flame-dried round-bottom flask, Argon atmosphere.
- Solvent: Anhydrous Dichloromethane (DCM).
- Reagents:
 - Substrate: 1.0 eq Primary Amine (e.g., Benzylamine).
 - Base: 1.2 eq Triethylamine (TEA) (to scavenge HCl).
 - Electrophile: 1.05 eq **Furan-2-acetyl chloride**.
- Procedure:
 - Dissolve amine and TEA in DCM. Cool to 0°C.

- Add **Furan-2-acetyl chloride** dropwise (exothermic).
- Warm to RT and stir for 1-2 hours.
- Workup: Quench with water. Wash organic layer with 1M HCl (remove excess amine) and NaHCO₃ (remove acid). Dry over MgSO₄.

Protocol B: Handling & Safety

- **Furan-2-acetyl chloride**: Corrosive, Lachrymator. Reacts violently with water to release HCl gas. Store under inert gas at 2-8°C [5].
- 2-Acetylfuran: Toxic if swallowed. Avoid contact with skin. Combustible liquid/solid.[6][7]
Store in cool, dry place away from light [6].

References

- BenchChem. Synthesis of 2-Acetylfuran via Friedel-Crafts Acylation. Retrieved from
- Wikipedia. 2-Acetylfuran.[7][8] Retrieved from
- ChemicalBook. **Furan-2-acetyl chloride** Synthesis Routes. Retrieved from
- National Institutes of Health (NIH) - PubChem. 2-Acetylfuran - Cefuroxime Intermediate. Retrieved from
- ECHEMI. 2-Furanacetyl chloride MSDS & Properties. Retrieved from
- Santa Cruz Biotechnology. 2-Acetylfuran Safety Data Sheet. Retrieved from

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Sources

- 1. 2-Acetylfuran - Wikipedia [en.wikipedia.org]

- [2. pdf.benchchem.com \[pdf.benchchem.com\]](#)
- [3. ijabbr.com \[ijabbr.com\]](#)
- [4. New process for preparing 2-acetylfuran from furan - Eureka | Patsnap \[eureka.patsnap.com\]](#)
- [5. pdf.benchchem.com \[pdf.benchchem.com\]](#)
- [6. 2-Acetylfuran | 1192-62-7 \[chemicalbook.com\]](#)
- [7. 2-Acetylfuran Eight Chongqing Chemdad Co. , Ltd \[chemdad.com\]](#)
- [8. 2-Acetylfuran CAS#: 1192-62-7 \[m.chemicalbook.com\]](#)
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